

4-(N-Propylaminocarbonyl)phenylboronic acid

CAS number 171922-46-6

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Compound of Interest

Compound Name: 4-(N-Propylaminocarbonyl)phenylboronic acid

Cat. No.: B061248

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An In-Depth Technical Guide to **4-(N-Propylaminocarbonyl)phenylboronic acid**

CAS Number: 171922-46-6

This document provides a comprehensive technical overview of **4-(N-Propylaminocarbonyl)phenylboronic acid**, a key organic building block for researchers, scientists, and professionals in drug development. It covers physicochemical properties, detailed experimental protocols for its synthesis and application, and logical workflows.

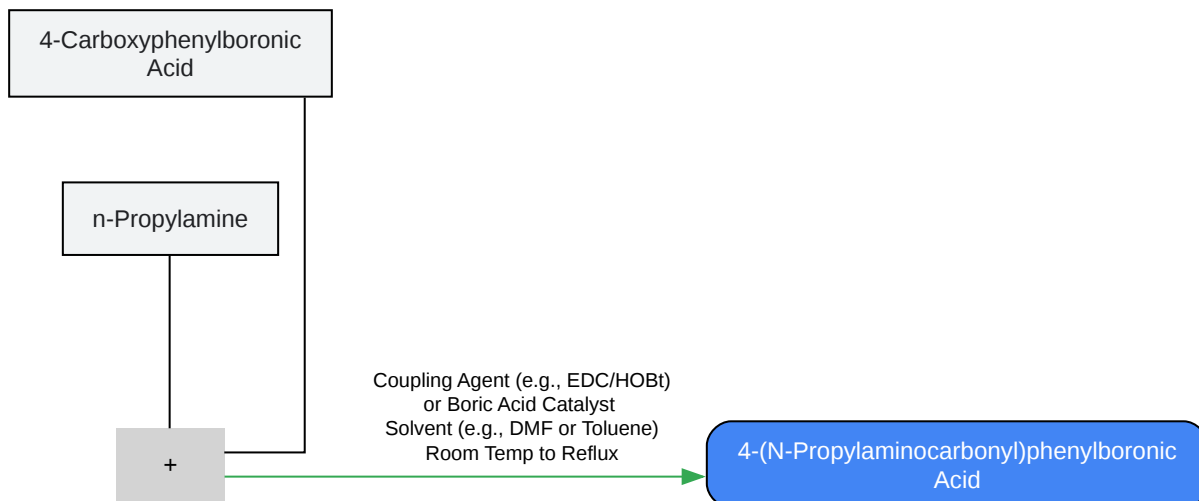
Physicochemical and Structural Data

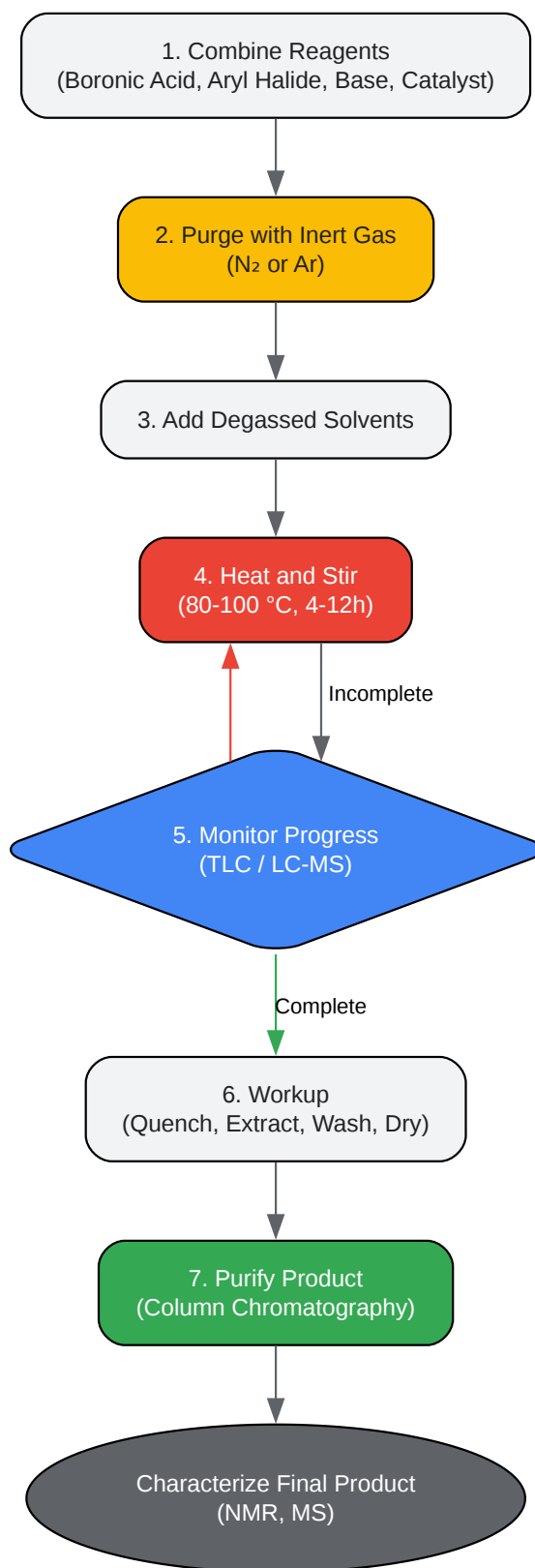
4-(N-Propylaminocarbonyl)phenylboronic acid is a derivative of phenylboronic acid, featuring an N-propyl amide functional group at the para position. This structure makes it a valuable reagent for introducing a 4-(N-propylcarbamoyl)phenyl moiety into more complex molecules, particularly through palladium-catalyzed cross-coupling reactions. Its physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	171922-46-6	[1]
Molecular Formula	C ₁₀ H ₁₄ BNO ₃	[1]
Molecular Weight	207.04 g/mol	[1]
IUPAC Name	(4-(propylcarbamoyl)phenyl)boronic acid	[1]
Canonical SMILES	CCCNC(=O)C1=CC=C(B(O)O)C=C1	[1]
Appearance	White to off-white solid (predicted)	
Melting Point	No experimental data found. A similar compound, 4-(Cyclopropylaminocarbonyl)phenylboronic acid, has a melting point of 202-206°C.[2]	
Solubility	Expected to be soluble in polar organic solvents like THF, DMF, and alcohols, and poorly soluble in nonpolar solvents like hexanes.[3]	

Synthesis Pathway

The most direct synthetic route to **4-(N-Propylaminocarbonyl)phenylboronic acid** is the amidation of 4-carboxyphenylboronic acid with n-propylamine. This reaction typically requires a coupling agent to activate the carboxylic acid or catalysis under dehydrating conditions.





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References

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- 2. 4-(Cyclopropylaminocarbonyl)phenylboronic acid CAS#: 515140-26-8 [chemicalbook.com]
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